

The Versatile Building Block: A Technical Guide to (2-Amino-4-methylphenyl)methanol

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Compound of Interest

Compound Name: (2-Amino-4-methylphenyl)methanol

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An In-Depth Review for Chemical Researchers and Pharmaceutical Development Professionals

(2-Amino-4-methylphenyl)methanol, a key organic intermediate, serves as a pivotal building block in the synthesis of complex molecules, particularly within the pharmaceutical industry. This guide offers a comprehensive overview of its chemical identity, synthesis, analytical characterization, and significant applications, providing researchers and drug development professionals with a thorough understanding of its utility and practical considerations.

Chemical Identity and Nomenclature

While commonly referred to as 2-amino-4-methylbenzyl alcohol, the IUPAC name for this compound is **(2-Amino-4-methylphenyl)methanol**.^{[1][2]} For clarity and precision in scientific communication, it is advisable to use its IUPAC name or its universally recognized CAS number.

Identifier	Value	Source
IUPAC Name	(2-Amino-4-methylphenyl)methanol	[2]
Synonyms	2-amino-4-methylbenzyl alcohol, (2-amino-4-methylphenyl)methanol	[2]
CAS Number	81335-87-7	[2]
Molecular Formula	C ₈ H ₁₁ NO	[2]
Molecular Weight	137.18 g/mol	[2]
PubChem CID	436776	[1] [2]

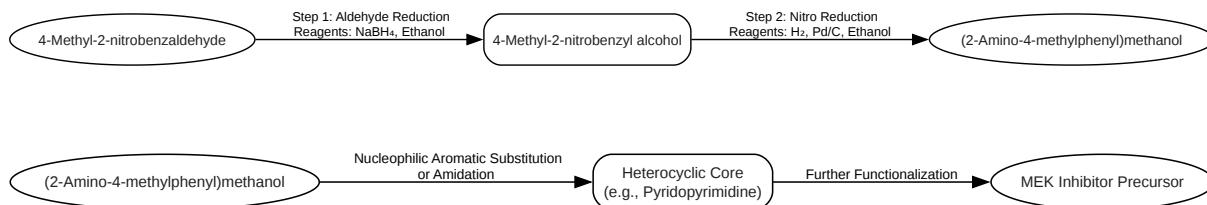
Synthesis of (2-Amino-4-methylphenyl)methanol: A Practical Approach

The most common and efficient synthesis of **(2-Amino-4-methylphenyl)methanol** involves the reduction of its corresponding nitro precursor, 4-methyl-2-nitrobenzyl alcohol.[\[3\]](#) This transformation is a staple in organic synthesis, and various reducing agents can be employed. A widely used and effective method is catalytic hydrogenation.

Synthetic Pathway Overview

The synthesis is a two-step process starting from 4-methyl-2-nitrobenzaldehyde:

- Reduction of the Aldehyde: The aldehyde group of 4-methyl-2-nitrobenzaldehyde is selectively reduced to a primary alcohol to yield 4-methyl-2-nitrobenzyl alcohol.
- Reduction of the Nitro Group: The nitro group of 4-methyl-2-nitrobenzyl alcohol is then reduced to a primary amine to afford the final product, **(2-Amino-4-methylphenyl)methanol**.

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References

- 1. (2-Amino-4-methylphenyl)methanol [synhet.com]
- 2. (2-Amino-4-methylphenyl)methanol | C8H11NO | CID 436776 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. CAS 22996-24-3: 4-Methyl-2-nitrobenzenemethanol [cymitquimica.com]
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